

# STING Degradar-1 freeze thaw cycles stability

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**Compound Focus:** PROTAC STING Degradar-1

Cat. No.: S11225989

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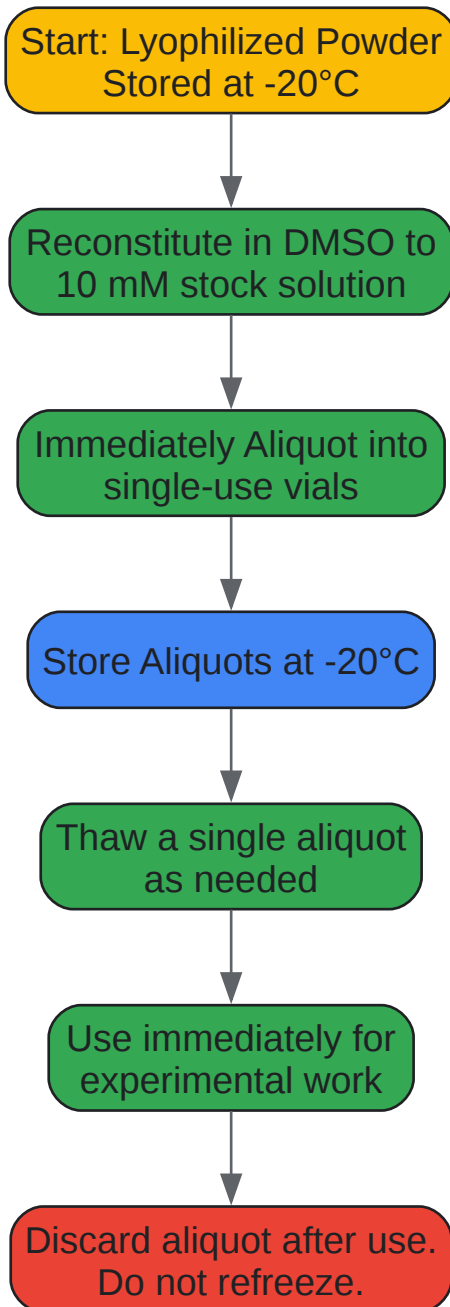
## Stability Data & Handling Guidelines

The table below summarizes the key quantitative stability data for STING Degradar-1 as provided by the manufacturer.

Parameter	Specification
Molecular Weight	699.7 g/mol [1]
Purity	>98% [1]
Stock Solution Solvent	DMSO [1]
Stock Solution Concentration	25 mg/mL (approx. 35.7 mM) [1]
Lyophilized Powder Storage	-20°C, desiccated [1]
Lyophilized Powder Stability	24 months [1]
Reconstituted Solution Storage	-20°C [1]
Reconstituted Solution Stability	3 months [1]
Freeze-Thaw Cycles	Aliquot to avoid multiple freeze/thaw cycles [1]

## Recommended Experimental Workflow

This workflow diagram outlines the standard procedure for handling STING Degradator-1 to maximize stability, based on manufacturer instructions [1].



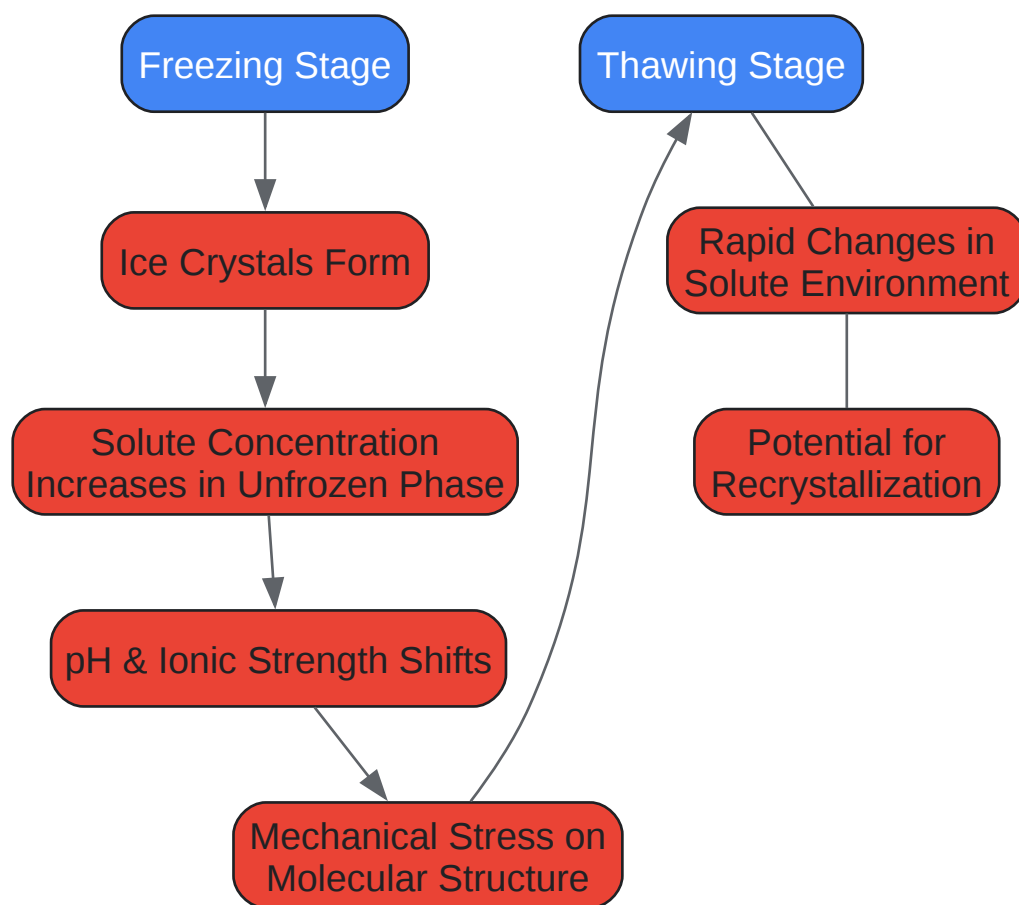
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## Troubleshooting FAQs

- **Q: What is the maximum number of freeze-thaw cycles recommended for a reconstituted aliquot of STING Degrader-1?**
  - **A:** The manufacturer's guidance is to **aliquot to avoid multiple freeze/thaw cycles** [1]. For maximum potency, a strict "freeze-thaw zero" policy is recommended. Each aliquot should be used once and discarded.
- **Q: I need to use STING Degrader-1 for an experiment over several days. What is the best way to prepare and store it?**
  - **A:** Plan your experiments and prepare multiple single-use aliquots at the time of reconstitution. For each experimental session, thaw only one aliquot. If the compound must be kept for the day, store it at the recommended -20°C and avoid repeated warming to room temperature [1].
- **Q: Why is it so critical to avoid multiple freeze-thaw cycles? What happens to the compound?**
  - **A:** While the specific degradation pathway for STING Degrader-1 is not detailed, the freeze-thaw process imposes significant physical and chemical stress. Each cycle can cause:
    - **Denaturation/Oligomer Dissociation:** Bifunctional molecules like PROTACs rely on a specific 3D structure. Ice formation and changes in solute concentration can disrupt this structure [2].
    - **Loss of Potency:** The cumulative stress leads to a measurable loss of potency over time, which is why the solution has a shorter shelf-life (3 months) than the powder [1].

## Freeze-Thaw Fundamentals for Pharmaceutical Solids

The following diagram illustrates the general physical stresses a material undergoes during freeze-thaw cycles, which underpins the handling recommendations.



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- **Cryoprotectants & Formulation:** The provided data assumes storage in pure DMSO, which is itself a cryoprotectant. For aqueous buffer solutions, formulation with cryoprotectants like sucrose or PEG is often essential to mitigate these stresses [2].
- **Cycle Optimization:** The most critical parameters to control in a freeze-thaw process are the **freezing rate, thawing rate, and the number of cycles** [2]. The manufacturer's guidance to avoid multiple cycles directly addresses the most impactful variable.

## Key Recommendations for Researchers

- **Adhere Strictly to Guidelines:** The manufacturer's storage instructions are the primary and most reliable source of information.
- **Plan for Single Use:** The most effective strategy is to aliquot for single use to eliminate freeze-thaw variability.
- **Document Handling:** Keep a detailed log of when each aliquot was reconstituted, thawed, and used to ensure data integrity and reproducibility.

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## References

1. STING Degradation #89847 [cellsignal.com]
2. Enhancing chemical and physical stability of pharmaceuticals using... [jbioleng.biomedcentral.com]

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